

Application Notes and Protocols: Novel Object Recognition Test with Tianeptine Sulfate Administration

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Tianeptine sulfate*

CAS No.: 2093109-76-1

Cat. No.: B16369499

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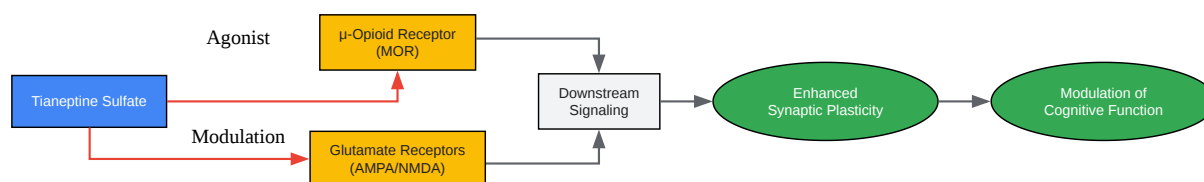
For Researchers, Scientists, and Drug Development Professionals

Introduction

The Novel Object Recognition (NOR) test is a widely utilized behavioral assay to assess learning and memory, particularly recognition memory, in rodents.[1][2] The test is founded on the innate tendency of rodents to explore novel objects more than familiar ones.[3] This paradigm is valuable for investigating the cognitive effects of pharmacological agents.[1] Tianeptine, an atypical antidepressant, presents a complex pharmacological profile, primarily modulating glutamate receptors and acting as a full agonist at the μ -opioid receptor.[4][5][6] Its influence on cognitive function is an area of active research, with some studies suggesting pro-cognitive and neuroprotective effects, potentially by normalizing neuroplasticity mechanisms crucial for memory formation.[7][8][9]

This document provides a detailed protocol for conducting the Novel Object Recognition test in conjunction with the administration of **Tianeptine sulfate** to evaluate its effects on recognition memory in mice.

Signaling Pathway of Tianeptine in Relation to Cognition



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Caption: Proposed signaling pathway of **Tianeptine sulfate**'s impact on cognitive function.

Experimental Protocols

Materials and Reagents

- **Tianeptine sulfate** (dissolved in 0.9% NaCl)
- Vehicle (0.9% NaCl)
- Open field arena (e.g., 40 x 40 x 40 cm, non-reflective material)
- Two sets of identical objects (e.g., plastic blocks, metal cubes) - objects should be heavy enough not to be displaced by the mice and easy to clean.
- Video recording and tracking software (e.g., EthoVision XT)[[10](#)]
- 70% Ethanol for cleaning

Animal Subjects

- Adult male C57BL/6 mice (8-12 weeks old)
- Animals should be housed in groups of 4-5 per cage with ad libitum access to food and water, under a 12:12 hour light/dark cycle.

- Acclimatize mice to the housing facility for at least one week before the experiment and handle them for 2-3 days prior to testing to reduce stress.

Drug Administration

Tianeptine sulfate is dissolved in saline and administered orally (p.o.) or via intraperitoneal (i.p.) injection. A common dose used in mice for cognitive studies is 10 mg/kg.[11] The vehicle group receives an equivalent volume of saline. Administration should occur 30 minutes before the training session.

Novel Object Recognition Protocol

The NOR test is conducted over three consecutive days: Habituation, Training (Familiarization), and Testing.[1]

Day 1: Habituation

- Transport mice to the testing room and allow them to acclimate for at least 30 minutes.
- Place each mouse individually into the empty open field arena.
- Allow the mouse to explore the arena freely for 5-10 minutes.[1]
- Return the mouse to its home cage.
- Clean the arena thoroughly with 70% ethanol between each mouse to eliminate olfactory cues.

Day 2: Training (Familiarization)

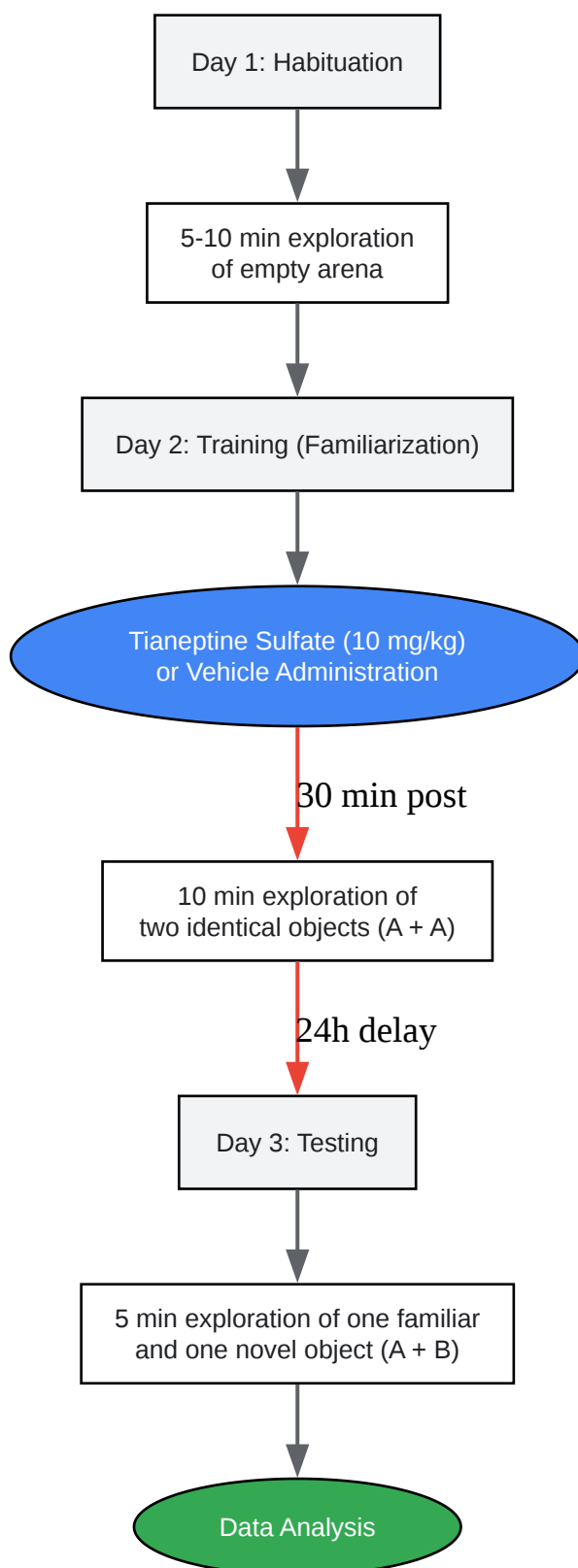
- Administer **Tianeptine sulfate** (10 mg/kg) or vehicle to the respective groups 30 minutes before the training session.
- Place two identical objects (A1 and A2) in opposite corners of the arena, approximately 10 cm from the walls.[12]
- Place a mouse into the arena, midway between the two objects, facing the wall.

- Allow the mouse to explore the objects for a fixed duration, typically 5-10 minutes.[\[1\]](#)
- Record the session using video tracking software.
- Return the mouse to its home cage.
- Clean the arena and objects with 70% ethanol.

Day 3: Testing

- The testing phase is conducted 24 hours after the training session.[\[1\]](#) No drug is administered on this day.
- Replace one of the familiar objects with a novel object (B), while the other familiar object (A3, a clean copy of A1/A2) remains. The position of the novel object should be counterbalanced across animals.
- Place the mouse back into the arena.
- Allow the mouse to explore the objects for 5 minutes.[\[1\]](#)
- Record the session using video tracking software.
- Return the mouse to its home cage.
- Clean the arena and objects thoroughly.

Experimental Workflow



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Caption: Experimental workflow for the Novel Object Recognition test with Tianeptine administration.

Data Presentation and Analysis

Exploration is defined as the mouse directing its nose towards the object at a distance of ≤ 2 cm.^[13] The primary metric for assessing recognition memory is the Discrimination Index (DI), calculated as:

$$DI = (\text{Time exploring novel object} - \text{Time exploring familiar object}) / (\text{Total time exploring both objects})$$

A positive DI indicates a preference for the novel object, suggesting intact recognition memory. A DI of zero suggests no preference.

Locomotor activity (total distance traveled) should also be analyzed to rule out any confounding effects of the drug on general activity.^[10]

Table 1: Object Exploration Time and Locomotor Activity

Group	Treatment	Total Exploration Time (s) - Training	Total Exploration Time (s) - Testing	Total Distance Traveled (m) - Testing
1	Vehicle	45.3 ± 3.1	42.8 ± 2.9	25.6 ± 1.8
2	Tianeptine Sulfate (10 mg/kg)	43.9 ± 2.8	44.1 ± 3.0	24.9 ± 2.1

Data are presented as mean ± SEM.

Table 2: Discrimination Index

Group	Treatment	Time with Familiar Object (s) - Testing	Time with Novel Object (s) - Testing	Discrimination Index (DI)
1	Vehicle	15.2 ± 1.5	27.6 ± 2.1	0.29 ± 0.04
2	Tianeptine Sulfate (10 mg/kg)	12.5 ± 1.3	31.6 ± 2.4	0.43 ± 0.05*

Data are presented as mean ± SEM. *p < 0.05 compared to Vehicle group (Student's t-test).

Expected Results and Interpretation

In this hypothetical dataset, the vehicle-treated group demonstrates a positive discrimination index, indicating successful recognition memory. The **Tianeptine sulfate**-treated group shows a significantly higher discrimination index compared to the vehicle group. This suggests that **Tianeptine sulfate**, administered prior to the training session, enhances recognition memory in mice. The lack of significant difference in total exploration time and locomotor activity between the groups indicates that the observed cognitive enhancement is not due to changes in overall activity or motivation. These findings would support the hypothesis that Tianeptine's modulation of glutamatergic pathways and neuroplasticity contributes to improved cognitive function.[7]

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- To cite this document: BenchChem. [Application Notes and Protocols: Novel Object Recognition Test with Tianeptine Sulfate Administration]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16369499/docs#application-notes-and-protocols-novel-object-recognition-test-with-tianeptine-sulfate-administration\]](https://www.benchchem.com/product/b16369499/docs#application-notes-and-protocols-novel-object-recognition-test-with-tianeptine-sulfate-administration)

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